

Toxicological Profile of D&C Red No. 36: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Pigment red 4*

Cat. No.: *B1669069*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the toxicological profile of D&C Red No. 36 (CI 12085), a monoazo color additive used in cosmetics and externally applied drugs. The information presented is collated from scientific literature and safety assessment documents, with a focus on quantitative data and detailed experimental methodologies.

Chemical Identity

- Chemical Name: 1-[(2-chloro-4-nitrophenyl)azo]-2-naphthalenol
- CI Name: **Pigment Red 4**
- CAS Number: 2814-77-9
- Molecular Formula: $C_{16}H_{10}ClN_3O_3$

Executive Summary

D&C Red No. 36 has been evaluated for various toxicological endpoints. It exhibits low acute toxicity via oral and dermal routes. While it has shown mutagenic activity in in-vitro bacterial assays, a long-term carcinogenicity study in rats did not demonstrate a carcinogenic effect at the tested doses. Data on skin and eye irritation suggest a low potential for irritation. Notably, there is a lack of publicly available data on the chronic toxicity (beyond the carcinogenicity study), reproductive, and developmental toxicity of D&C Red No. 36 in the scientific literature.

Acute Toxicity

D&C Red No. 36 demonstrates a low order of acute toxicity in animal studies. The available quantitative data is summarized in the table below.

Table 1: Acute Toxicity of D&C Red No. 36

Test	Species	Route	Value	Reference
LD ₅₀	Rat	Oral	> 5000 mg/kg	[1]
LD ₅₀	Rat	Oral	34.5 g/kg	[2]
LD ₅₀	Rabbit	Dermal	> 5000 mg/kg	[1]
LD ₅₀	Rabbit	Dermal	> 2.0 g/kg	[2]

Experimental Protocols

While specific, detailed protocols for the acute toxicity studies are not extensively described in the available literature, they are generally performed according to standardized guidelines (e.g., OECD Test Guidelines). A general methodology involves the administration of a single high dose of the substance to animals, followed by observation for a set period (typically 14 days) to monitor for mortality and clinical signs of toxicity. The LD₅₀, the dose lethal to 50% of the test population, is then calculated.

Dermal and Ocular Irritation

The potential for D&C Red No. 36 to cause skin and eye irritation has been assessed in animal studies. The results indicate a low irritation potential.

Table 2: Dermal and Ocular Irritation of D&C Red No. 36

Test	Species	Observation	Value	Reference
Primary Dermal Irritation	Rabbit	Irritation Index	0.08	[2]
Ocular Irritation (No Wash)	Rabbit	Irritation Score	0.0	[2]

Experimental Protocols

- **Dermal Irritation:** Based on standard methods (e.g., OECD Guideline 404), a measured amount of the test substance is applied to a small patch of shaved skin on a rabbit. The site is then covered with a gauze patch for a specified period, after which the patch is removed, and the skin is evaluated for signs of erythema (redness) and edema (swelling) at various time points.
- **Ocular Irritation:** Following guidelines such as OECD Guideline 405, a small amount of the substance is instilled into one eye of a rabbit, with the other eye serving as a control. The eyes are then examined for signs of irritation, including redness, swelling, and discharge, at specific intervals.

Genotoxicity

D&C Red No. 36 has been shown to exhibit mutagenic activity in the Ames test, a bacterial reverse mutation assay.

- **Finding:** Mutagenic activity was observed towards *Salmonella typhimurium* strain TA98 in the presence of a metabolic activation system (S9 mix).[3]

Experimental Protocol (Ames Test)

The Ames test utilizes strains of *Salmonella typhimurium* that are mutated to be unable to synthesize the amino acid histidine. The bacteria are exposed to the test substance, both with and without an S9 metabolic activation system (derived from rat liver enzymes). If the substance is a mutagen, it will cause a reverse mutation, allowing the bacteria to grow on a histidine-deficient medium. The number of revertant colonies is then counted to assess the mutagenic potential of the substance.

Carcinogenicity

A long-term carcinogenicity study of D&C Red No. 36 was conducted in Wistar rats. The study concluded that D&C Red No. 36 was not carcinogenic to male or female rats under the conditions of the experiment.^[3]

Experimental Protocol

- Species: Wistar rats (50 males and 50 females per group).
- Administration: D&C Red No. 36 was mixed into the diet.
- Dosage Groups:
 - Control: 0 ppm
 - Low Dose: 1,000 ppm
 - High Dose: 2,000 ppm
- Duration: 78 weeks of treatment, with sacrifice at 98 weeks.
- Observations: Survival, body weight, and histopathological assessment of various organs for the presence of benign and malignant tumors.

Quantitative Data

Table 3: Tumor Incidence in a 78-Week Carcinogenicity Study of D&C Red No. 36 in Wistar Rats^[3]

Organ	Tumor Type	Sex	Control (0 ppm) Incidence (%)	Low Dose (1,000 ppm) Incidence (%)	High Dose (2,000 ppm) Incidence (%)
Liver	Benign	Male	20.0	16.7	18.8
Liver	Benign	Female	6.0	12.8	16.0
Mammary Gland	Benign	Female	18.0	10.6	10.0
Thyroid Gland	Malignant	Male	2.0	4.2	0.0
Lung	Malignant	Male	0.0	0.0	4.2
Liver	Malignant	Male	0.0	0.0	2.1
Urinary Bladder	Malignant	Male	0.0	0.0	2.1
Soft Tissue	Malignant	Male	2.0	0.0	2.1

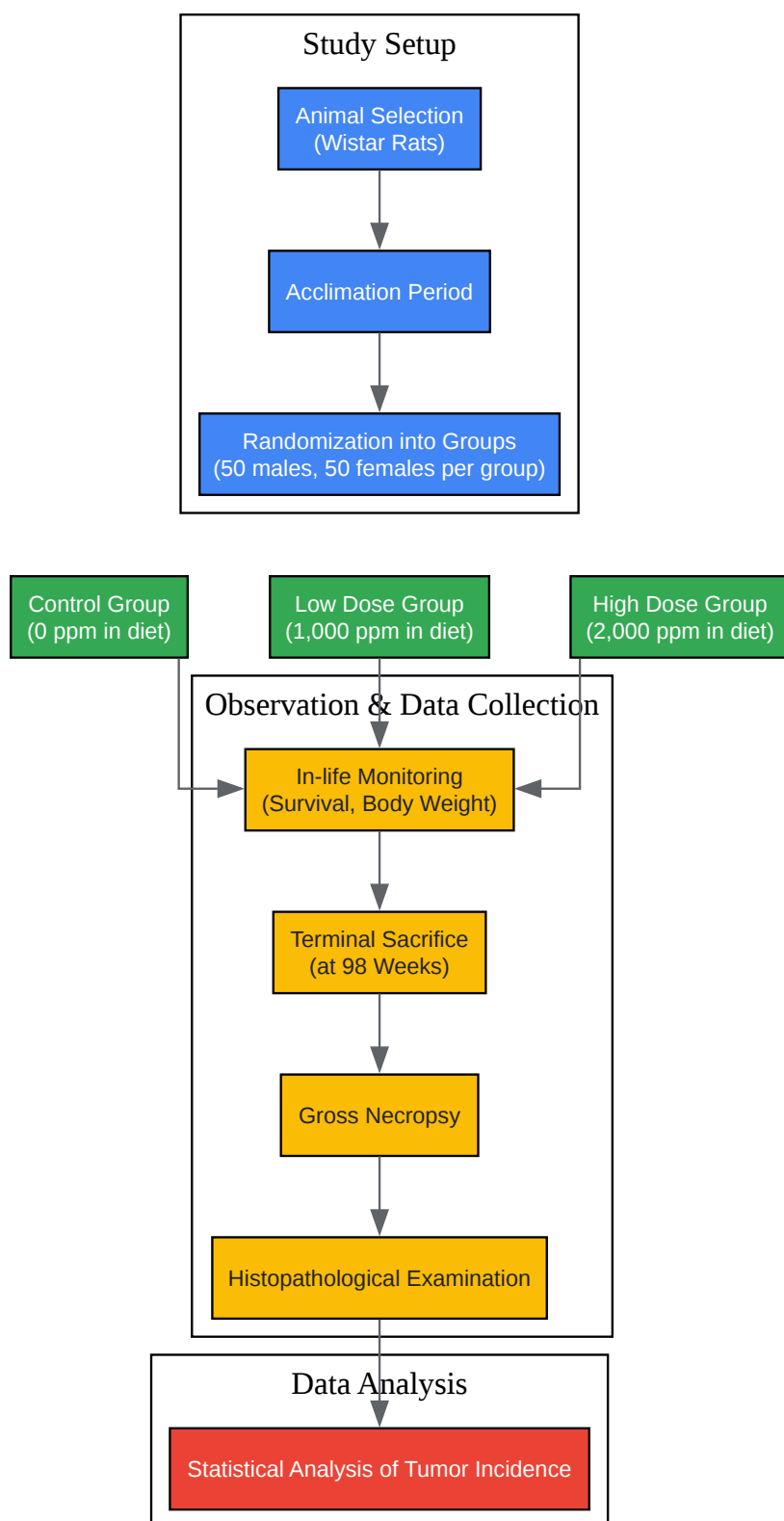
Note: The incidences of malignant tumors in other organs (uterus, lung, kidney, thyroid, thymus, and salivary gland) in both male and female rats were low (around 2-4%) and not statistically different from the control groups.

Reproductive and Developmental Toxicity

A thorough search of the scientific literature did not yield any specific studies on the reproductive or developmental toxicity of D&C Red No. 36. Material safety data sheets and other summary documents consistently state that data for these endpoints have not been established.^{[4][5]}

Visualizations

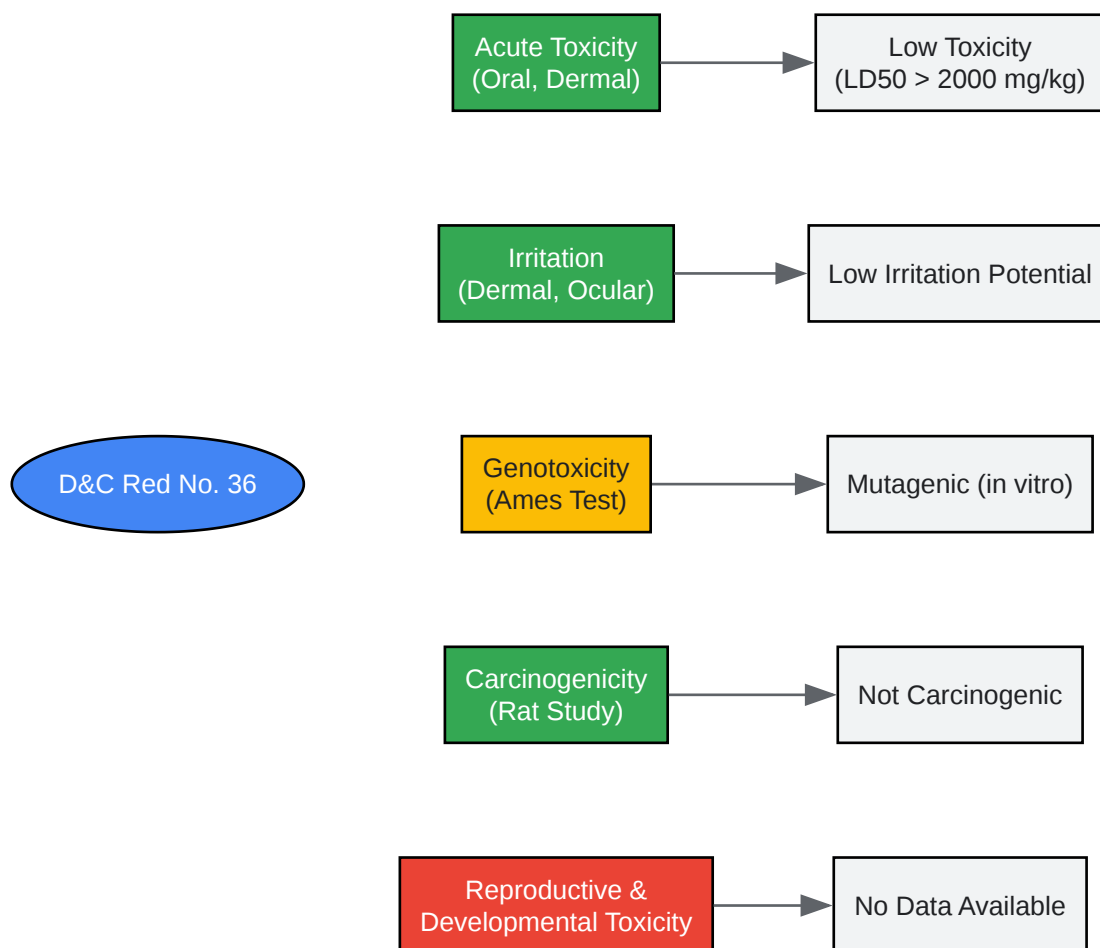
Experimental Workflow: 78-Week Carcinogenicity Study



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Caption: Experimental workflow for the 78-week carcinogenicity study of D&C Red No. 36 in rats.

Summary of Toxicological Profile



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Caption: Summary of the toxicological profile for D&C Red No. 36.

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